

"Antibacterial agent 114" against Gram-positive and Gram-negative bacteria

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Compound of Interest

Compound Name: Antibacterial agent 114

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In-Depth Technical Guide: Antibacterial Agent 114

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Antibacterial Agent 114**, a novel fluorescent imidazo-phenanthroline derivative with demonstrated efficacy against a spectrum of Gram-positive and Gram-negative bacteria. This document collates available quantitative data on its antibacterial potency, outlines detailed experimental protocols for its synthesis and evaluation, and explores its proposed mechanism of action. Visual diagrams are provided to illustrate key processes and pathways, offering a valuable resource for researchers in the field of antimicrobial drug discovery and development.

Introduction

The rise of antibiotic-resistant bacteria presents a formidable challenge to global health. The development of novel antibacterial agents with unique mechanisms of action is a critical area of research. Imidazo-phenanthroline derivatives have emerged as a promising class of compounds due to their planar structure, which allows for intercalation with bacterial DNA, and their potential for chemical modification to enhance antimicrobial activity.



Antibacterial Agent 114, identified as 2-(4-(hydroxymethyl)phenyl)-1H-imidazo[4,5-f][1] [2]phenanthroline, is a notable example from this class. This guide synthesizes the current knowledge on this agent, with a focus on its activity against both Gram-positive and Gramnegative bacteria.

Chemical Structure and Properties

• Systematic Name: 2-(4-(hydroxymethyl)phenyl)-1H-imidazo[4,5-f][1][2]phenanthroline

Molecular Formula: C19H14N4O

Molecular Weight: 314.34 g/mol

• CAS Number: 2733391-71-2

Antibacterial Spectrum and Efficacy

Antibacterial Agent 114 has demonstrated inhibitory activity against a range of pathogenic bacteria. The minimum inhibitory concentration (MIC) values, which represent the lowest concentration of an antimicrobial that prevents visible growth of a microorganism, have been reported.[3]

Table 1: Minimum Inhibitory Concentration (MIC) of Antibacterial Agent 114

Bacterial Strain	Gram Staining	MIC (μM)
Pseudomonas aeruginosa	Gram-Negative	625[3]
Escherichia coli	Gram-Negative	625[3]
Salmonella typhimurium	Gram-Negative	625[3]
Bacillus subtilis	Gram-Positive	625[3]
Enterococcus faecalis	Gram-Positive	625[3]
Staphylococcus aureus	Gram-Positive	1250[3]
Streptococcus mutans	Gram-Positive	1250[3]
	Gram-Positive	

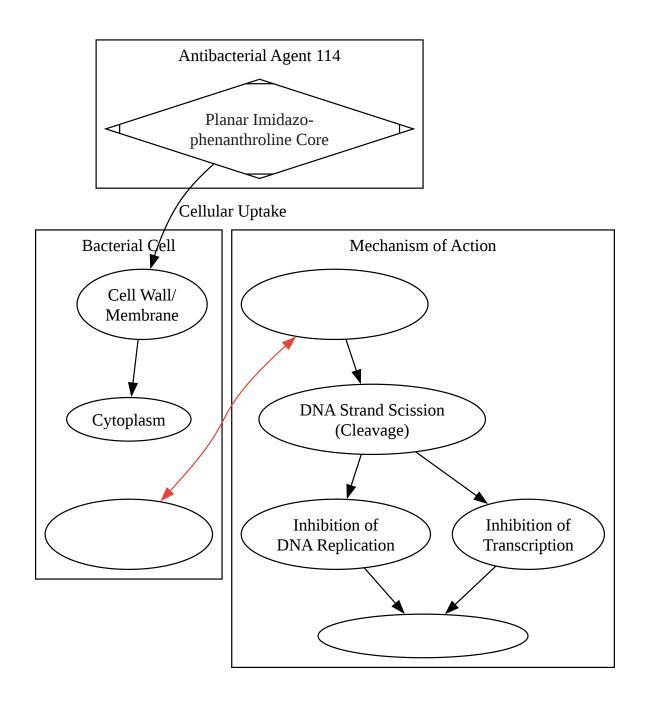


Note: The data presented is based on information from a commercial supplier referencing the primary research by Obalı AY, et al. (2020). The full dataset from the primary literature may contain additional details.

Proposed Mechanism of Action: DNA Cleavage

The planar structure of imidazo-phenanthroline derivatives is a key feature underlying their biological activity. It is proposed that these molecules can intercalate into the base pairs of bacterial DNA. This interaction can disrupt DNA replication and transcription, ultimately leading to bacterial cell death. Evidence for this mechanism comes from studies on related compounds showing their ability to cleave supercoiled plasmid DNA.





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Experimental Protocols

The following are representative, detailed methodologies for the synthesis and evaluation of imidazo-phenanthroline derivatives like **Antibacterial Agent 114**.

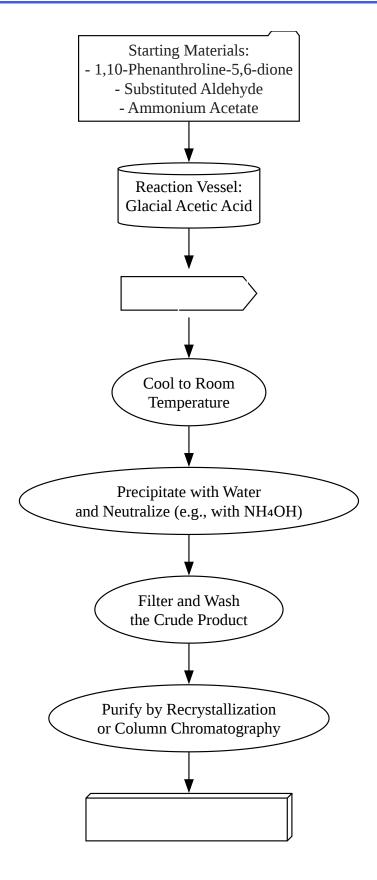


Disclaimer: These protocols are based on standard laboratory practices for this class of compounds. The precise experimental parameters from the primary study by Obalı AY, et al. were not accessible.

Synthesis of Imidazo-phenanthroline Derivatives

This protocol describes a general one-pot synthesis method.





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Materials:



- 1,10-phenanthroline-5,6-dione
- Substituted benzaldehyde (e.g., 4-hydroxybenzaldehyde for a related compound)
- Ammonium acetate
- Glacial acetic acid
- Methanol
- Distilled water
- · Ammonium hydroxide

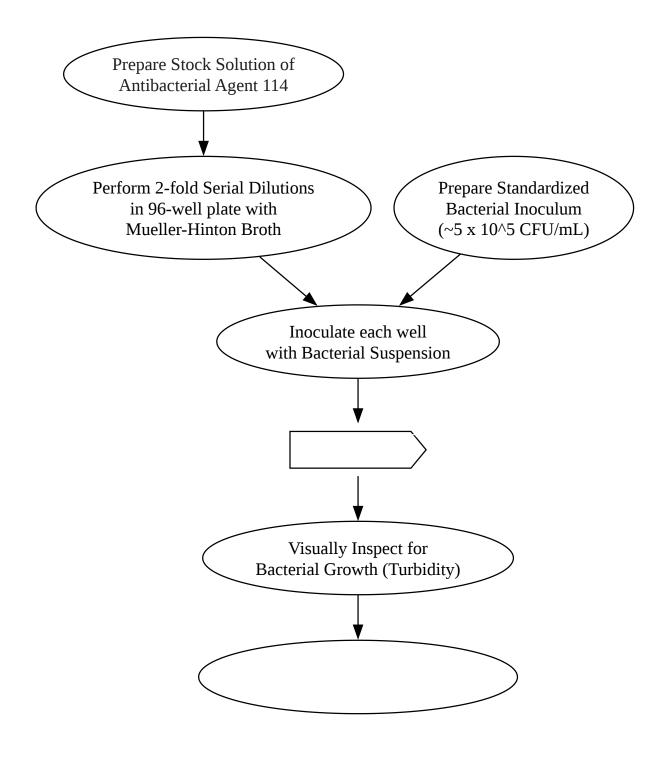
Procedure:

- A mixture of 1,10-phenanthroline-5,6-dione, the desired aldehyde, and a molar excess of ammonium acetate is prepared in glacial acetic acid.
- The reaction mixture is refluxed with stirring for several hours.
- The progress of the reaction is monitored by thin-layer chromatography (TLC).
- Upon completion, the mixture is cooled to room temperature.
- The product is precipitated by the addition of distilled water and neutralized with a base such as ammonium hydroxide.
- The precipitate is collected by filtration, washed with water, and then with a solvent like methanol.
- The crude product is purified by recrystallization or column chromatography to yield the final imidazo-phenanthroline derivative.

Determination of Minimum Inhibitory Concentration (MIC)

The MIC is determined using the broth microdilution method.





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Materials:

- Antibacterial Agent 114
- 96-well microtiter plates



- Mueller-Hinton Broth (MHB)
- Bacterial strains
- Spectrophotometer
- Incubator

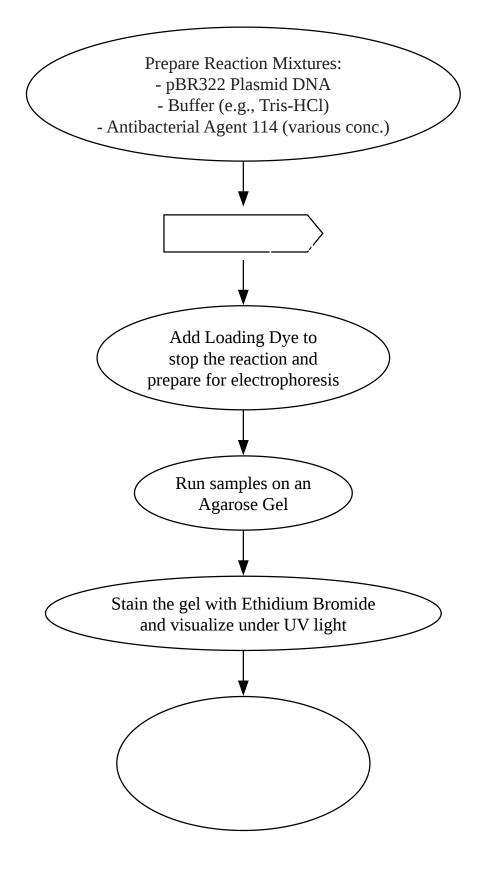
Procedure:

- A stock solution of **Antibacterial Agent 114** is prepared in a suitable solvent (e.g., DMSO).
- Serial two-fold dilutions of the agent are prepared in MHB in the wells of a 96-well plate.
- Bacterial strains are cultured overnight, and the inoculum is adjusted to a 0.5 McFarland standard, then diluted to achieve a final concentration of approximately 5 x 10⁵ CFU/mL in each well.
- The microtiter plate is incubated at 37°C for 18-24 hours.
- The MIC is determined as the lowest concentration of the agent at which there is no visible turbidity.

DNA Cleavage Assay

This assay assesses the ability of the compound to cleave plasmid DNA.





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Materials:



- Supercoiled plasmid DNA (e.g., pBR322)
- Antibacterial Agent 114
- Tris-HCl buffer
- Agarose
- TAE or TBE buffer
- Loading dye
- Ethidium bromide or other DNA stain
- Gel electrophoresis apparatus and power supply
- UV transilluminator

Procedure:

- Reaction mixtures are prepared containing a fixed amount of supercoiled pBR322 plasmid
 DNA and varying concentrations of Antibacterial Agent 114 in a buffer solution.
- A control sample containing only the plasmid DNA and buffer is also prepared.
- The mixtures are incubated at 37°C for a specified time.
- A loading dye is added to each mixture to stop the reaction and prepare the samples for electrophoresis.
- The samples are loaded onto an agarose gel.
- Electrophoresis is carried out in TAE or TBE buffer until the dye front has migrated an adequate distance.
- The gel is stained with a DNA intercalating agent like ethidium bromide and visualized under a UV transilluminator.



• The cleavage of supercoiled DNA (Form I) into nicked (Form II) and linear (Form III) forms is assessed by the appearance and intensity of the corresponding bands.

Conclusion and Future Directions

Antibacterial Agent 114 is a promising compound with a broad spectrum of activity against both Gram-positive and Gram-negative bacteria. Its proposed mechanism of action, involving DNA cleavage, is a desirable trait in the development of new antibiotics as it may circumvent existing resistance mechanisms.

Further research is warranted to fully elucidate its therapeutic potential. This should include:

- Determination of Minimum Bactericidal Concentration (MBC) to understand if the agent is bactericidal or bacteriostatic.
- In-depth studies to confirm the DNA cleavage mechanism and identify any other potential cellular targets.
- Evaluation of its efficacy in in vivo models of bacterial infection.
- Assessment of its toxicity and pharmacokinetic profile.

This technical guide provides a foundational resource for scientists and researchers interested in exploring the potential of **Antibacterial Agent 114** and related imidazo-phenanthroline derivatives as a new class of antimicrobial agents.

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